

L-573,655 stability and storage conditions

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Compound of Interest

Compound Name: **L-573655**
Cat. No.: **B15566397**

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L-573,655 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of L-573,655, a known antibacterial agent targeting lipid A biosynthesis in gram-negative bacteria. Adherence to these guidelines is critical for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for L-573,655 powder?

For long-term storage, L-573,655 solid powder should be stored at -20°C in a dry and dark environment.^[1] Properly stored, the compound has a shelf life of over two years.^[1]

Q2: How should I store L-573,655 for short-term use?

For short-term storage, L-573,655 can be kept at 0 - 4°C for days to weeks.^[1] It is crucial to keep the container tightly sealed and protected from light.^[1]

Q3: My shipment of L-573,655 arrived at ambient temperature. Is it still viable?

Yes. L-573,655 is considered stable enough for a few weeks during ordinary shipping and customs processing at ambient temperatures.^[1] Upon receipt, it should be immediately transferred to the recommended storage conditions.^[1]

Q4: What is the recommended solvent for preparing L-573,655 stock solutions?

L-573,655 is soluble in DMSO.[[1](#)]

Q5: How should I store my L-573,655 stock solution?

Stock solutions of L-573,655 in DMSO can be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[[1](#)]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	<ul style="list-style-type: none">- Verify that the solid compound and any prepared stock solutions have been stored according to the recommended conditions (see table below).- If improper storage is suspected, it is advisable to use a fresh vial of the compound.- Prepare fresh stock solutions for each experiment or use aliquots that have been stored correctly at -20°C.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	<p>L-573,655 is soluble in DMSO.</p> <p>[1] Ensure you are using a suitable grade of DMSO for your application.</p>
Precipitation observed in stock solution upon thawing.	The solution may have become supersaturated, or the solvent may have absorbed water.	<ul style="list-style-type: none">- Gently warm the solution to 37°C and vortex to redissolve the compound.- Ensure the use of anhydrous DMSO and minimize the exposure of the stock solution to air to prevent moisture absorption.- Centrifuge the vial to pellet any undissolved material before taking an aliquot.

Stability and Storage Conditions Summary

Form	Condition	Temperature	Duration	Additional Notes
Solid Powder	Shipping	Ambient	A few weeks	Non-hazardous chemical shipment. [1]
Short-term Storage	0 - 4°C	Days to weeks	Keep dry and dark. [1]	
Long-term Storage	-20°C	Months to years	Keep dry and dark for a shelf life of >2 years. [1]	
Stock Solution (in DMSO)	Short-term Storage	0 - 4°C	Days to weeks	
Long-term Storage	-20°C	Months		

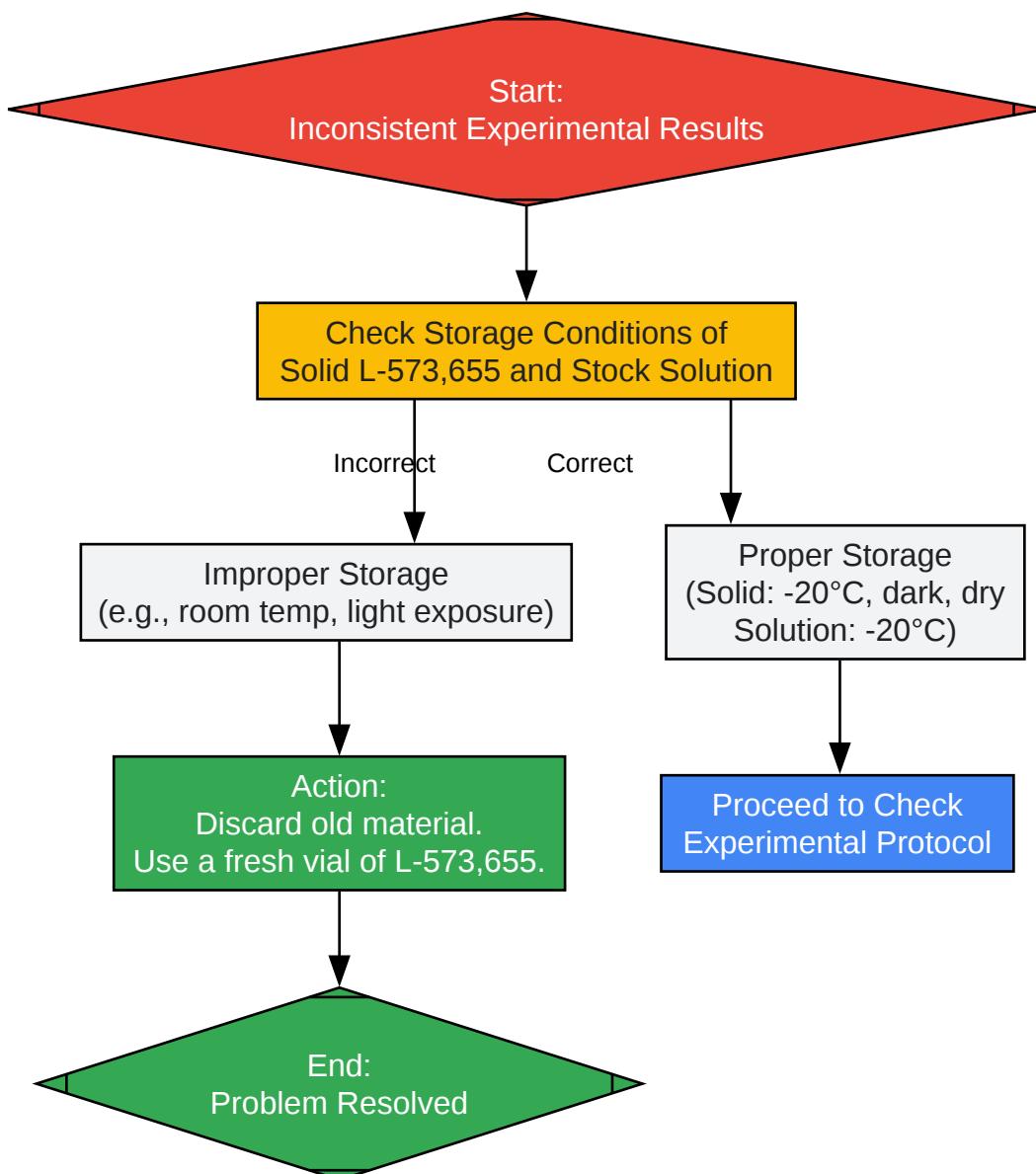
Experimental Protocols

Preparation of L-573,655 Stock Solution (10 mM in DMSO)

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of L-573,655 solid powder. The molecular weight of L-573,655 is 206.20 g/mol .[\[1\]](#) For 1 mL of a 10 mM stock solution, 2.062 mg of the compound is required.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed L-573,655 powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.

- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

L-573,655 Stability Troubleshooting Workflow



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Caption: Troubleshooting workflow for L-573,655 stability issues.

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References

- 1. medkoo.com [medkoo.com]
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